

# Navigating the Procurement of N-butyldodecan-1-amine for Scientific Research

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## Compound of Interest

Compound Name: **N-butyldodecan-1-amine**

Cat. No.: **B15380497**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

**N-butyldodecan-1-amine**, a secondary amine with the CAS number 22014-95-5, presents a unique procurement challenge for the scientific community. While its availability is confirmed through specialized chemical suppliers, comprehensive technical data and established experimental protocols are not readily accessible. This guide provides a thorough overview of available supplier information, purchasing considerations, and a logical workflow for its incorporation into research and development, addressing the current information gap.

## Supplier Landscape and Purchasing Parameters

The primary identifiable supplier for research quantities of **N-butyldodecan-1-amine** is Sigma-Aldrich.<sup>[1]</sup> However, it is crucial for researchers to note that the product is offered as part of a collection of rare chemicals, and the supplier explicitly states that they do not provide analytical data. This places the onus of identity and purity confirmation squarely on the end-user.

When planning the acquisition of **N-butyldodecan-1-amine**, researchers should consider the following:

- Purity Specification: The purity of the compound is a critical factor that can significantly impact experimental outcomes. Given the lack of readily available analytical data from the primary supplier, independent verification of purity through techniques such as NMR spectroscopy or mass spectrometry is highly recommended upon receipt.

- Quantity Requirements: Assess the required quantity for the entire experimental plan to avoid batch-to-batch variability. Bulk inquiries should be made to ascertain availability and potential for custom synthesis if larger quantities are needed.
- Safety and Handling: As with all amine compounds, proper safety precautions are paramount. A comprehensive Safety Data Sheet (SDS) should be requested from the supplier. In the absence of a specific SDS for **N-butyldodecan-1-amine**, researchers should handle the compound with the precautions outlined for similar long-chain alkylamines, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, and working in a well-ventilated area.

Table 1: Supplier Information for **N-butyldodecan-1-amine**

Supplier	Product Name	CAS Number	Formula	Notes
Sigma-Aldrich	N-butyl-N-dodecylamine	22014-95-5	C <sub>16</sub> H <sub>35</sub> N	Analytical data not provided by the supplier.  Buyer is responsible for confirming identity and purity. <sup>[1]</sup>

## Physicochemical Properties and Technical Data

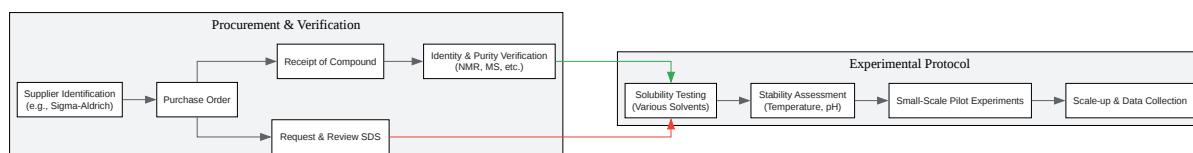
Detailed physicochemical data for **N-butyldodecan-1-amine** is sparse in publicly accessible databases. For reference and as a starting point for experimental design, the properties of the parent primary amines, n-butylamine and dodecan-1-amine, are summarized below. Researchers should anticipate that **N-butyldodecan-1-amine** will exhibit properties intermediate to or influenced by both the butyl and dodecyl chains.

Table 2: Physicochemical Data of Related Primary Amines

Property	n-Butylamine	Dodecan-1-amine
CAS Number	109-73-9	124-22-1[2][3]
Molecular Formula	C4H11N[4]	C12H27N[2][3]
Molecular Weight	73.14 g/mol [4]	185.35 g/mol [2][3]
Boiling Point	77-79 °C[4]	247-249 °C
Melting Point	-49 °C[4]	28-32 °C
Density	0.74 g/mL[4]	0.803 g/mL
Solubility	Miscible in water	Insoluble in water

## Experimental Considerations and a Proposed Workflow

Given the limited information, a structured and cautious approach is necessary when incorporating **N-butyldodecan-1-amine** into experimental work. The following logical workflow is proposed for researchers.



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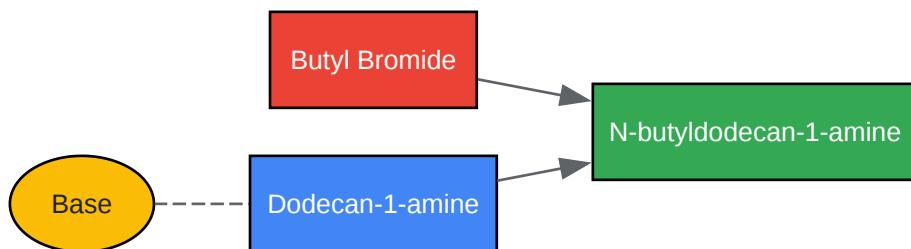
Caption: Proposed workflow for the procurement and experimental integration of **N-butyldodecan-1-amine**.

# Potential Applications in Research and Drug Development

While specific documented applications of **N-butyldodecan-1-amine** are not prevalent in the literature, its structure as a secondary amine with a long alkyl chain suggests potential utility in several areas of research and drug development:

- **Drug Delivery:** The lipophilic dodecyl chain could facilitate the formulation of lipid-based drug delivery systems, such as liposomes or solid lipid nanoparticles, potentially enhancing the solubility and bioavailability of poorly water-soluble drug candidates.
- **Ion-Pairing Agent:** In chromatography, it could serve as an ion-pairing agent for the separation of acidic compounds.
- **Synthetic Intermediate:** It can be a building block in the synthesis of more complex molecules, including quaternary ammonium compounds with potential antimicrobial or surfactant properties.

The synthesis of **N-butyldodecan-1-amine** would likely involve the reaction of dodecan-1-amine with a butylating agent, such as butyl bromide or butanal via reductive amination. A generalized synthetic pathway is illustrated below.



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Caption: A potential synthetic route to **N-butyldodecan-1-amine** via N-alkylation.

In conclusion, while the procurement of **N-butyldodecan-1-amine** requires a greater degree of due diligence from the researcher compared to more well-characterized reagents, its potential utility in various scientific domains makes it a compound of interest. By following a careful

workflow of verification and characterization, scientists can confidently integrate this molecule into their research endeavors.

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## References

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